

# PFTeDA analytical method comparison 533 537.1 1633

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## Compound Focus: Perfluorotetradecanoic acid

CAS No.: 376-06-7

Cat. No.: S773466

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## Analytical Methods at a Glance

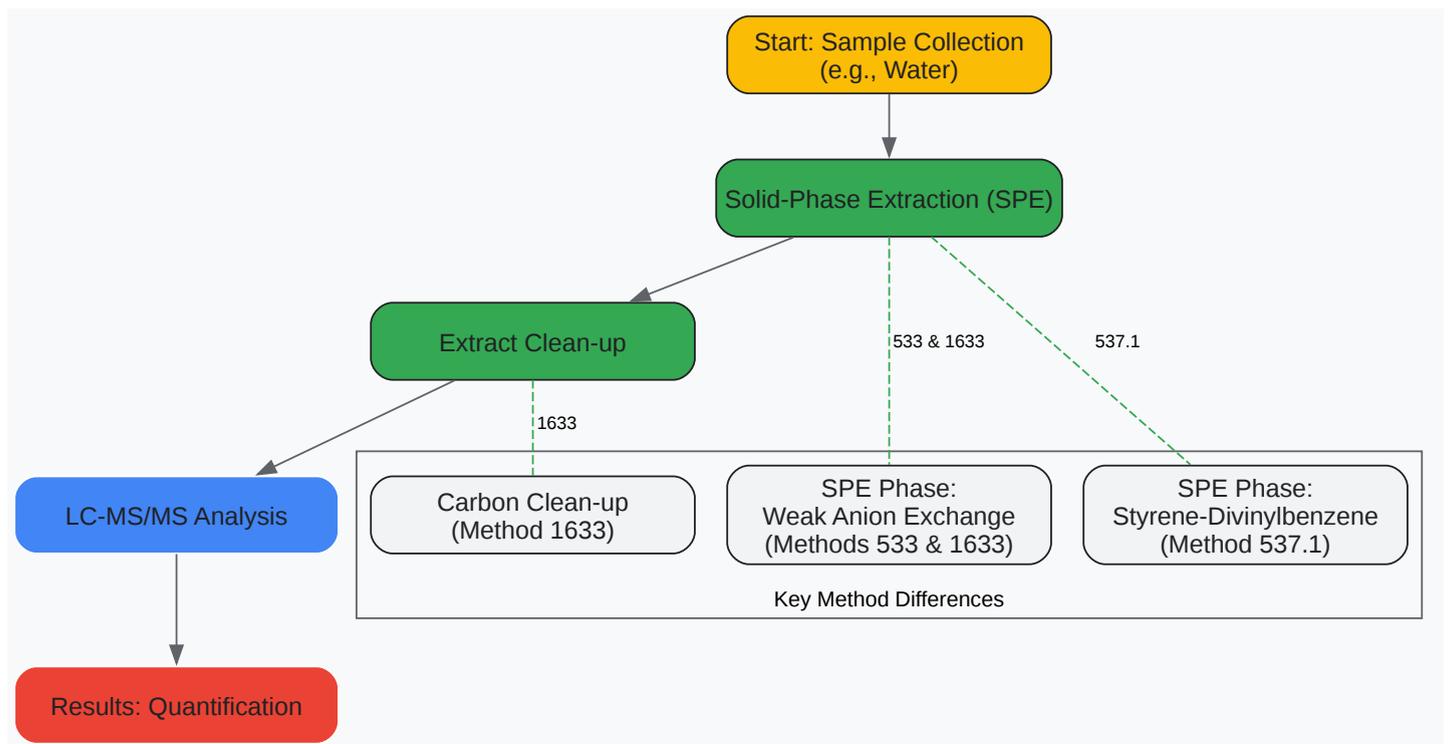
The table below summarizes the core specifications for each EPA method relevant to PFTeDA analysis.

Feature	EPA Method 533	EPA Method 537.1	EPA Method 1633
Primary Scope	Drinking Water [1]	Drinking Water [1]	Aqueous, Solid, Biosolids, Tissue Samples [2]
Total Number of PFAS Analytes	25 compounds [3]	18 compounds [3]	40 compounds [2]
Includes PFTeDA?	Yes [1]	Yes [1]	Yes [1]
Sample Volume	250 mL [3]	250 mL [3]	500 mL (for water) [2]
Extraction Principle	Solid-Phase Extraction (SPE) with weak anion exchange phase [3]	Solid-Phase Extraction (SPE) with styrene-divinylbenzene (SDVB) phase [3]	SPE with weak anion exchange cartridge and optional carbon clean-up [2] [3]

Feature	EPA Method 533	EPA Method 537.1	EPA Method 1633
Instrumental Analysis	LC-MS/MS [1]	LC-MS/MS [1]	LC-MS/MS [2]

## Experimental Workflow Overview

The following diagram illustrates the general workflow for these methods, which is largely shared but has critical differences in the extraction and clean-up steps.



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## Generalized PFAS Analysis Workflow

## Performance Data and Experimental Protocols

A study demonstrating Method 1633 for water analysis showed excellent performance. The table below summarizes the recovery and precision data for a selection of PFAS, including long-chain compounds like PFTeDA [2].

Compound	Abbreviation	Average Recovery (%)	Relative Standard Deviation (RSD %)
Perfluorobutanoic acid	PFBA	84.0 - 110.7	0.2 - 18.1
Perfluorooctanoic acid	PFOA	84.0 - 110.7	0.2 - 18.1
Perfluorotetradecanoic acid	PFTeDA	84.0 - 110.7	0.2 - 18.1
Perfluorooctanesulfonic acid	PFOS	84.0 - 110.7	0.2 - 18.1

### Supporting Experimental Protocol for Method 1633 Data [2]:

- **Sample Preparation:** A 500 mL water sample was spiked with 24 isotopically labeled internal standards (EIS). Extraction used **Supelclean ENVI-WAX SPE cartridges** (500 mg/6 mL) on a PTFE-free vacuum manifold.
- **Clean-up:** The extract underwent a dispersive clean-up step by adding concentrated acetic acid and ~10 mg of bulk **Supelclean ENVI-Carb**, followed by vortexing, centrifugation, and filtration.
- **Instrumental Analysis:** LC-MS/MS analysis was performed using an **Ascentis Express PFAS analytical column** (5 cm x 2.1 mm, 2.7 µm) with a matching PFAS delay column to manage background contamination. Quantification was achieved via stable-isotope dilution.

## Key Comparison and Selection Guide

- **Choose EPA Method 533** when your focus is **drinking water compliance** and you need to include a range of shorter-chain PFAS alongside PFTeDA [1] [3].

- **Choose EPA Method 537.1** when your project is mandated for **drinking water monitoring under the UCMR** and targets its specific, though slightly narrower, list of analytes [1].
- **Choose EPA Method 1633** when you require the **broadest analyte coverage** (40 compounds) or are analyzing **non-potable water, soils, sediments, biosolids, or tissue samples** [1] [2] [4]. It is becoming the preferred method for comprehensive environmental site investigations.

Method 1633 is likely to slowly replace other modified methods as the preferred standard for non-drinking water matrices [1]. A 2025 study also found that a well-optimized in-house legacy method could produce comparable results to Method 1633 for soil analysis, though Method 1633 quantified slightly more compounds without quality control flags [4].

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## References

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To cite this document: Smolecule. [PFTeDA analytical method comparison 533 537.1 1633].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b773466#pfteda-analytical-method-comparison-533-537-1-1633>]

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